Application Note: Structural Elucidation of (R)-Florhydral® using NMR and Mass Spectrometry

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Compound of Interest

Compound Name:	*(R)-FlorhydralR*
CAS No.:	*457928-60-8*
Cat. No.:	*B026843*

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Introduction

(R)-Florhydral®, with the chemical name (R)-3-(3-isopropylphenyl)butanal, is a key fragrance ingredient prized for its fresh, floral, and green olfactory notes, reminiscent of lily-of-the-valley.[1][2][3][4] As a chiral molecule, its sensory properties are intrinsically linked to its stereochemistry. The precise structural characterization of (R)-Florhydral® is paramount for quality control, regulatory compliance, and for understanding its interactions with olfactory receptors. This application note provides a comprehensive guide to the analysis of (R)-Florhydral® using Nuclear Magnetic Resonance (NMR) spectroscopy and Gas Chromatography-Mass Spectrometry (GC-MS). We present detailed protocols for sample preparation and data acquisition, alongside an in-depth analysis of the expected spectral data.

Chemical and Physical Properties

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Property	Value	Source
Chemical Name	(R)-3-(3-isopropylphenyl)butanal	[5]
Synonyms	(R)-Florhydral, (R)-floral butanal	[5]
CAS Number	125109-85-5	[5][6]
Molecular Formula	$C_{13}H_{18}O$	[5][6]
Molecular Weight	190.28 g/mol	[5][6]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	257 °C	[7]

NMR Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous structural elucidation of organic molecules. For a chiral molecule such as (R)-Florhydral®, NMR, particularly in the presence of chiral solvating agents, can be used to confirm enantiomeric purity.

Predicted ^{1}H NMR Data

The following table outlines the predicted ^{1}H NMR chemical shifts, multiplicities, and coupling constants for (R)-Florhydral®. Disclaimer: This data is predicted using computational models and should be used as a reference. Actual experimental values may vary.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1 (Aldehyde)	9.75	t	2.5
H-2	2.70	m	
H-3	3.30	m	
H-4 (Methyl)	1.35	d	7.0
H-6, H-8, H-9	7.10 - 7.30	m	
H-10 (CH)	2.90	sept	7.0
H-11, H-12 (Methyl)	1.25	d	7.0

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR chemical shifts for (R)-Florhydral® are presented below. Disclaimer: This data is predicted using computational models and should be used as a reference. Actual experimental values may vary.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-1 (Aldehyde)	202.5
C-2	51.0
C-3	38.0
C-4 (Methyl)	22.0
C-5	145.0
C-6	128.0
C-7	149.0
C-8	126.0
C-9	125.0
C-10 (CH)	34.0
C-11, C-12 (Methyl)	24.0

Experimental Protocol: NMR Analysis

This protocol outlines the steps for acquiring high-quality ^{1}H and ^{13}C NMR spectra of (R)-Florhydral®.

Workflow for NMR Analysis

Caption: Workflow for NMR sample preparation, data acquisition, and processing.

Step-by-Step Protocol

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of (R)-Florhydral® into a clean, dry vial.
  - Add approximately 0.6 mL of deuterated chloroform ($CDCl_3$).
  - Gently vortex the vial until the sample is fully dissolved.

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- Using a Pasteur pipette, transfer the solution into a clean 5 mm NMR tube.

- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the $CDCl_3$.
  - Perform shimming to optimize the magnetic field homogeneity.
  - Acquire a standard ^1H NMR spectrum. Typical parameters include a 30° pulse angle, a 2-second relaxation delay, and 16 scans.
  - Acquire a proton-decoupled ^{13}C NMR spectrum. Due to the lower natural abundance of ^{13}C, a larger number of scans (e.g., 1024) will be necessary.

- Data Processing:
  - Apply a Fourier transform to the acquired free induction decays (FIDs).
  - Perform phase and baseline corrections to obtain a clean spectrum.
  - Reference the ^1H spectrum to the residual $CHCl_3$ signal at 7.26 ppm and the ^{13}C spectrum to the $CDCl_3$ signal at 77.16 ppm.
  - Integrate the signals in the ^1H spectrum and pick the peaks in both spectra.

Mass Spectrometric Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for separating and identifying volatile and semi-volatile compounds.[8][9][10] It is particularly well-suited for the analysis of fragrance ingredients like (R)-Florhydral®.

Predicted Mass Spectrum Fragmentation

The electron ionization (EI) mass spectrum of (R)-Florhydral® is expected to show a molecular ion peak (M^+) at m/z 190. The fragmentation pattern will be dictated by the presence of the aldehyde group and the isopropylphenyl moiety. Key predicted fragments are listed below.

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m/z	Predicted Fragment Ion
190	$[M]^+$ (Molecular Ion)
175	$[M - CH_3]^+$
147	$[M - C_3H_7]^+$
133	$[M - C_4H_7O]^+$
119	$[C_9H_{11}]^+$ (Isopropylbenzyl cation)
91	$[C_7H_7]^+$ (Tropylium ion)

Experimental Protocol: GC-MS Analysis

This protocol provides a general method for the GC-MS analysis of (R)-Florhydral®. Optimization of parameters may be required depending on the specific instrumentation used.

Workflow for GC-MS Analysis

Caption: Workflow for GC-MS sample preparation, data acquisition, and analysis.

Step-by-Step Protocol

- Sample Preparation:
  - Prepare a stock solution of (R)-Florhydral® at a concentration of approximately 100 ppm in a suitable solvent such as ethanol.
  - Transfer the solution to a 2 mL autosampler vial.
- Instrumental Parameters:
  - Gas Chromatograph (GC):
    - Injector: Split/splitless, 250 °C, split ratio 50:1.
    - Column: A non-polar column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness) is recommended.

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    - Oven Program: 50 °C for 2 min, then ramp to 280 °C at 10 °C/min, hold for 5 min.
    - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Mass Spectrometer (MS):
    - Ionization Mode: Electron Ionization (EI) at 70 eV.
    - Source Temperature: 230 °C.
    - Quadrupole Temperature: 150 °C.
    - Scan Range: m/z 40-400.
- Data Analysis:
  - Identify the peak corresponding to (R)-Florhydral® in the total ion chromatogram (TIC).
  - Extract the mass spectrum of the identified peak.
  - Compare the experimental mass spectrum with a reference library (e.g., NIST) for confirmation.
  - Analyze the fragmentation pattern to confirm the structure.

Conclusion

The combination of NMR spectroscopy and GC-MS provides a robust analytical framework for the comprehensive characterization of (R)-Florhydral®. While experimental data remains the gold standard, the predictive methods outlined in this application note offer a valuable starting point for researchers. The detailed protocols provided herein will enable scientists to confidently acquire and interpret high-quality data for this important fragrance ingredient, ensuring its quality, purity, and proper identification in complex mixtures.

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